

4'-Iodoacetophenone solubility in water and organic solvents

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Compound of Interest

Compound Name: **4'-Iodoacetophenone**

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4'-Iodoacetophenone: A Technical Guide to Solubility

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4'-iodoacetophenone** in water and various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis, offering available data, experimental methodologies, and relevant chemical workflows.

Quantitative Solubility Data

Despite a thorough review of available literature and chemical databases, precise quantitative solubility data for **4'-iodoacetophenone** remains largely unpublished. However, qualitative descriptions from various chemical suppliers provide some insight into its solubility profile. It is important to note that there are conflicting reports regarding its solubility in water.

Below is a summary of the available qualitative solubility information for **4'-iodoacetophenone**.

Solvent	Type	Reported Solubility	Citation
Water	Aqueous	Sparingly soluble	
Water	Aqueous	Easily soluble in water	[1]
Ethanol	Polar Protic Organic	Soluble	
Acetone	Polar Aprotic Organic	Soluble	

Note: The conflicting information on water solubility highlights the need for empirical determination to ascertain the precise solubility limit.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following is a detailed, generalized protocol based on the widely accepted shake-flask method. This method can be adapted to determine the solubility of **4'-iodoacetophenone** in various solvents.

Objective: To determine the equilibrium solubility of **4'-iodoacetophenone** in a specific solvent at a controlled temperature.

Materials:

- **4'-Iodoacetophenone** (high purity)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Volumetric flasks
- Pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or other suitable analytical instrument like a UV-Vis spectrophotometer)

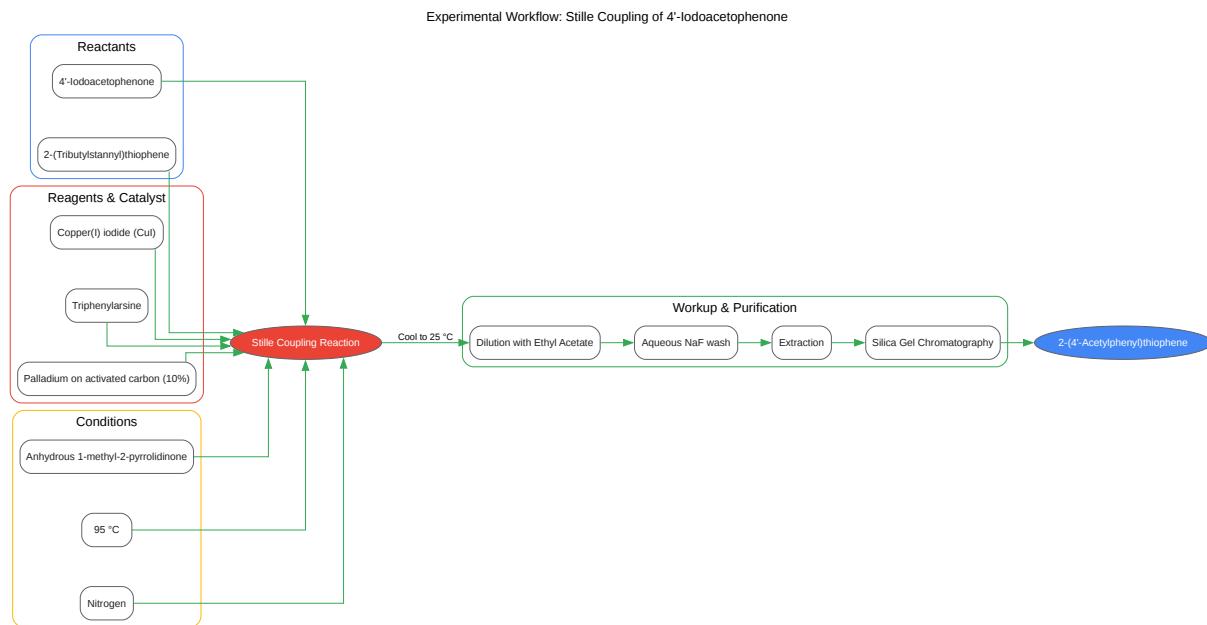
Procedure:

- Preparation of a Saturated Solution:
 - Accurately weigh an excess amount of **4'-iodoacetophenone** and add it to a vial containing a known volume of the solvent. The excess solid is crucial to ensure that equilibrium with the dissolved solute is reached.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been established (i.e., the concentration of the solute in the solution no longer changes).
- Sample Preparation for Analysis:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - To separate the undissolved solid, centrifuge the samples at a high speed.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- Analysis:
 - Prepare a series of standard solutions of **4'-iodoacetophenone** of known concentrations in the same solvent.
 - Analyze the standard solutions using a validated analytical method (e.g., HPLC) to generate a calibration curve.

- Dilute the collected supernatant with the solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted sample using the same analytical method.
- Determine the concentration of **4'-iodoacetophenone** in the diluted sample from the calibration curve.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of **4'-iodoacetophenone** in the chosen solvent at the specified temperature.

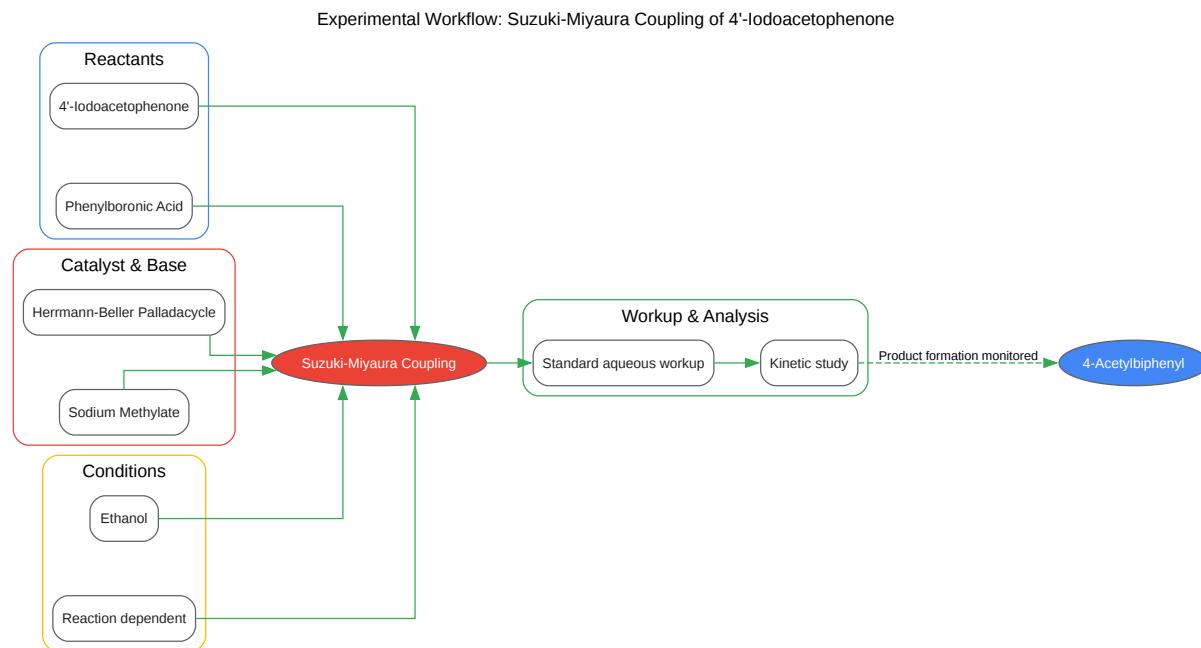
Experimental and Logical Workflows

4'-Iodoacetophenone is a versatile intermediate in various organic synthesis reactions. The following diagrams illustrate two common experimental workflows where it is utilized as a key reactant.



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Stille Coupling of 4'-Iodoacetophenone.



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Suzuki-Miyaura Coupling of 4'-Iodoacetophenone.

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References

- 1. 4'-Iodoacetophenone, 98% | Fisher Scientific [fishersci.ca]
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